

Application Notes: Preparing LLY-507 Stock Solution in DMSO

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Compound of Interest

Compound Name: LLY-507

Cat. No.: B608609

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **LLY-507**, a potent and selective inhibitor of the protein-lysine methyltransferase SMYD2.^{[1][2][3]} Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results. The following sections detail the physicochemical properties of **LLY-507**, a step-by-step protocol for its dissolution in Dimethyl Sulfoxide (DMSO), and recommendations for long-term storage and stability.

Physicochemical Properties of LLY-507

LLY-507 is a cell-active small molecule inhibitor of SMYD2 with a molecular weight of approximately 574.8 g/mol.^{[4][5]} It is typically supplied as a white to off-white solid or crystalline powder.^{[5][6]} A summary of its key properties is provided in Table 1.

Property	Value	Citations
Molecular Formula	C ₃₆ H ₄₂ N ₆ O	^{[4][5][6]}
Molecular Weight	574.76 g/mol (variously reported as 574.8 or 574.77)	^{[3][4][5]}
CAS Number	1793053-37-8	^{[4][5][7]}
Appearance	A solid, crystalline powder	^{[3][4][5]}

Solubility and Stock Solution Concentration

LLY-507 is soluble in DMSO, with reported solubilities varying across different suppliers.^{[3][4]} It is insoluble in water.^[7] To ensure complete dissolution and stability, it is crucial to use fresh, anhydrous DMSO, as absorbed moisture can reduce solubility.^[7] While high concentrations are achievable, a conservative starting concentration is recommended for routine use. A summary of reported solubility data is presented in Table 2.

Solvent	Reported Solubility	Notes	Citations
DMSO	≥57.5 mg/mL	-	^[4]
DMSO	93 mg/mL (161.81 mM)	Sonication is recommended.	^[6]
DMSO	30 mg/mL (52.19 mM)	-	^{[5][7]}
DMSO	Up to 100 mg/mL (173.98 mM)	Requires warming and/or ultrasonication. Use fresh DMSO.	^[7]
Ethanol	21-54.7 mg/mL	Sonication may be required.	^{[4][6]}
Water	Insoluble	-	^[7]

Experimental Protocol: Preparing a 10 mM LLY-507 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **LLY-507** stock solution in DMSO. Adjust volumes and mass as required for different concentrations.

Materials and Equipment:

- **LLY-507** powder
- Anhydrous or high-purity DMSO
- Analytical balance

- Microcentrifuge tubes or amber glass vials
- Pipettors and appropriate tips
- Vortex mixer
- (Optional) Sonicator water bath
- (Optional) Water bath set to 37-50°C

Procedure:

- Pre-calculation:
 - Determine the mass of **LLY-507** required. For 1 mL of a 10 mM solution (MW = 574.76 g/mol):
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 574.76 \text{ g/mol} \times 1000 \text{ mg/g} = 5.75 \text{ mg}$
- Weighing:
 - Tare a sterile microcentrifuge tube or vial on an analytical balance.
 - Carefully weigh out 5.75 mg of **LLY-507** powder into the tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the **LLY-507** powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is fully dissolved.
 - Visually inspect the solution against a light source to ensure no particulates are present.
 - Troubleshooting: If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes or warm the solution in a water bath (37-50°C) for 5-10 minutes, followed by vortexing.[7]

- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.[\[7\]](#)
 - Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots as recommended in Section 4.

Storage and Stability

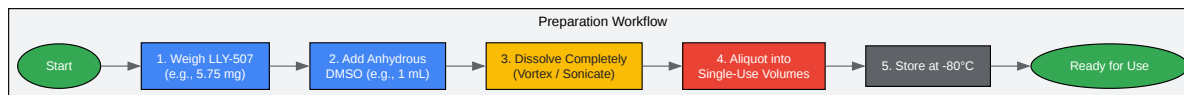
Proper storage is essential to maintain the integrity of the **LLY-507** stock solution. Recommendations vary, with the most stringent conditions providing the longest stability.

Storage Condition	Duration	Notes	Citations
Powder	3 years at -20°C	Store desiccated.	[6] [7]
In Solvent (DMSO)	2 years at -80°C	Recommended for long-term stability.	[2]
In Solvent (DMSO)	1 year at -80°C	-	[6] [7]
In Solvent (DMSO)	1 year at -20°C	-	[2]
In Solvent (DMSO)	1 month at -20°C	For shorter-term use.	[7]

Key Recommendation: For maximum stability, it is advised to store DMSO stock solutions in single-use aliquots at -80°C for up to two years.[\[2\]](#) Avoid repeated freeze-thaw cycles.[\[7\]](#)

Visualized Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of an **LLY-507** stock solution.



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Caption: Workflow for preparing **LLY-507** stock solution.

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